

An In-depth Technical Guide to 2-Chloro-6-(methylthio)benzenemethanol

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Compound of Interest

Compound Name:	2-Chloro-6-(methylthio)benzenemethanol
CAS No.:	1340127-12-9
Cat. No.:	B584482

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Introduction

2-Chloro-6-(methylthio)benzenemethanol is a substituted aromatic alcohol of interest in synthetic chemistry, particularly as a potential building block in the development of novel pharmaceutical and agrochemical compounds. Its unique substitution pattern, featuring a chlorine atom, a methylthio group, and a hydroxymethyl group on the benzene ring, offers multiple points for chemical modification and the potential for diverse biological activities. The ortho-positioning of the chloro and methylthio groups can induce specific conformational preferences and electronic effects, influencing the molecule's reactivity and interactions with biological targets.

This guide provides a comprehensive overview of **2-Chloro-6-(methylthio)benzenemethanol**, including its chemical and physical properties, proposed synthetic routes, expected reactivity, and potential applications. Given the limited availability of direct experimental data for this specific compound, this document synthesizes information from closely related analogues and

fundamental chemical principles to provide a robust predictive profile for research and development purposes.

Chemical and Physical Properties

Based on available data and analysis of its constituent functional groups, the key properties of **2-Chloro-6-(methylthio)benzenemethanol** are summarized below.

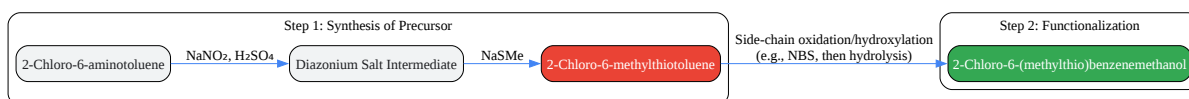
Property	Value	Source/Justification
CAS Number	1340127-12-9	[1]
Molecular Formula	C ₈ H ₉ ClOS	[1]
Formula Weight	188.68 g/mol	[1]
IUPAC Name	(2-chloro-6-(methylthio)phenyl)methanol	[1]
SMILES	CSC1=C(CO)C(Cl)=CC=C1	[1]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid.	Inferred from related compounds like 2-chloro-6-methylthiotoluene (colorless to light yellow liquid) and other substituted benzyl alcohols.
Solubility	Expected to be soluble in common organic solvents (e.g., dichloromethane, ethyl acetate, methanol) and have low solubility in water.	Based on the nonpolar aromatic ring and the polar alcohol group.
Boiling Point	Estimated to be >200 °C at atmospheric pressure.	Inferred from the boiling points of related substituted benzyl alcohols.
Melting Point	Not available. May be a low-melting solid.	

Proposed Synthetic Pathways

While no specific synthesis for **2-Chloro-6-(methylthio)benzenemethanol** has been published in peer-reviewed literature, plausible synthetic routes can be devised based on established organic chemistry transformations and the synthesis of its precursors.

Pathway 1: From 2-Chloro-6-methylthioltoluene

The most direct conceptual pathway involves the functionalization of the methyl group of 2-chloro-6-methylthioltoluene. This precursor is a known intermediate in the synthesis of the herbicide tembotrione, and its preparation is documented.[2]



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Caption: Proposed synthesis of **2-Chloro-6-(methylthio)benzenemethanol** from 2-chloro-6-methylthioltoluene.

Experimental Protocol (Conceptual):

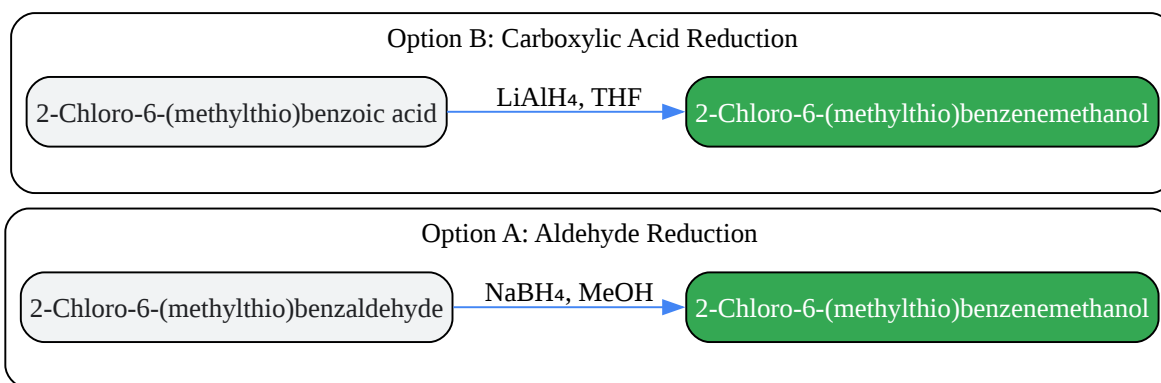
- Synthesis of 2-Chloro-6-methylthioltoluene:
 - A detailed procedure for the diazotization of 2-chloro-6-aminotoluene followed by reaction with sodium thiomethoxide is described in patent literature.[2] This involves reacting 2-chloro-6-aminotoluene with sodium nitrite in an acidic medium to form the diazonium salt, which is then treated with sodium thiomethoxide to yield 2-chloro-6-methylthioltoluene.
- Side-Chain Functionalization:
 - Bromination: The methyl group of 2-chloro-6-methylthioltoluene can be brominated using a radical initiator like N-bromosuccinimide (NBS) in the presence of a light source or a

radical initiator (e.g., AIBN) in a non-polar solvent like carbon tetrachloride.

- Hydrolysis: The resulting benzylic bromide can then be hydrolyzed to the corresponding benzyl alcohol using aqueous sodium hydroxide or sodium carbonate.

Pathway 2: Reduction of a Carbonyl Precursor

An alternative approach involves the reduction of a corresponding aldehyde or carboxylic acid derivative.



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Sources

- 1. WO2020029720A1 - Method for preparing 2-chloro-6-methylthiotoluene - Google Patents [patents.google.com]
- 2. CN108947878A - A kind of preparation method of the chloro- 6- (methylthiomethyl) of 2- - Google Patents [patents.google.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chloro-6-(methylthio)benzenemethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584482/docs#an-in-depth-technical-guide-to-2-chloro-6-methylthio-benzenemethanol>]

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